

Characterization of Endothion Using High-Resolution Mass Spectrometry: An Application Note and Protocol

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Compound of Interest

Compound Name: *Endothion*

Cat. No.: *B1671283*

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Abstract

This document provides a detailed application note and experimental protocols for the characterization of the organophosphate insecticide **Endothion** using high-resolution mass spectrometry (HRMS). **Endothion**, an acetylcholinesterase inhibitor, requires sensitive and specific analytical methods for its detection and the identification of its metabolites and degradation products.^{[1][2]} High-resolution mass spectrometry offers the necessary mass accuracy and resolving power to achieve this. This document outlines protocols for sample preparation, chromatographic separation, and HRMS analysis for both liquid chromatography (LC) and gas chromatography (GC) based methods. Furthermore, predicted metabolic pathways and fragmentation patterns are presented to aid in the identification of **Endothion** and its transformation products.

Introduction to Endothion and the Role of HRMS

Endothion is an organothiophosphate insecticide and acaricide.^{[3][4]} Its chemical formula is C₉H₁₃O₆PS, with an exact mass of 280.01704630 Da.^[5] The characterization of **Endothion** and its metabolites is crucial for toxicological studies, environmental monitoring, and understanding its metabolic fate in biological systems. High-resolution mass spectrometry is an indispensable tool for this purpose, providing unambiguous elemental composition

determination through accurate mass measurements, which is critical for the identification of unknown metabolites and degradation products.

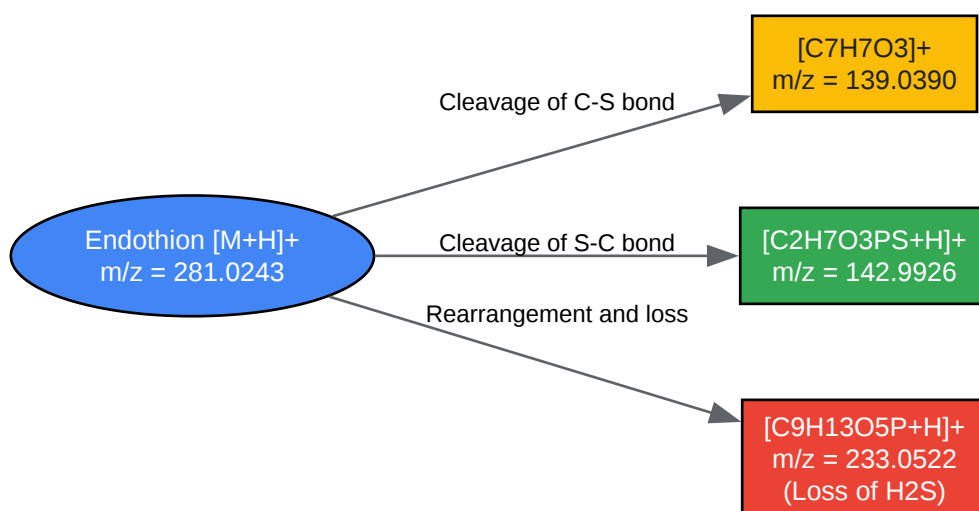
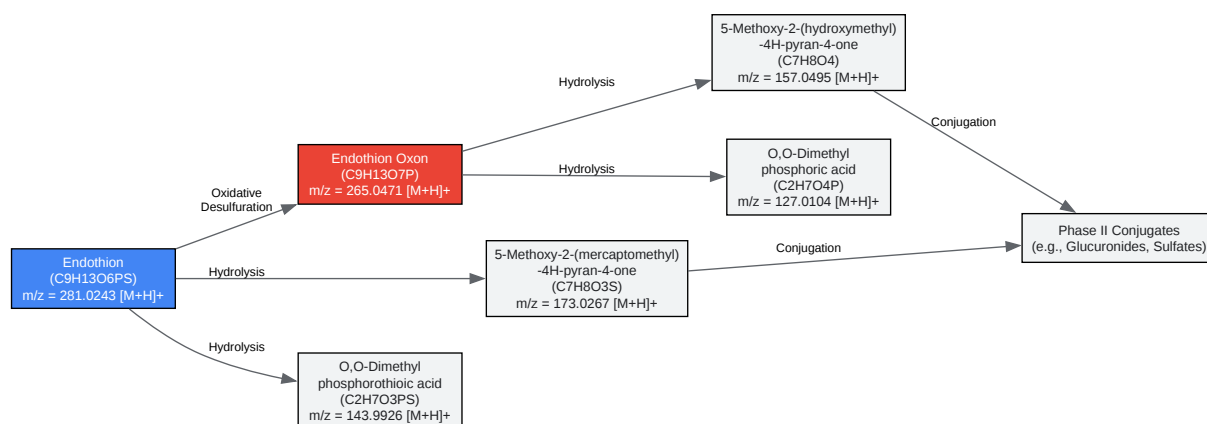
Chemical Properties of **Endothion**:

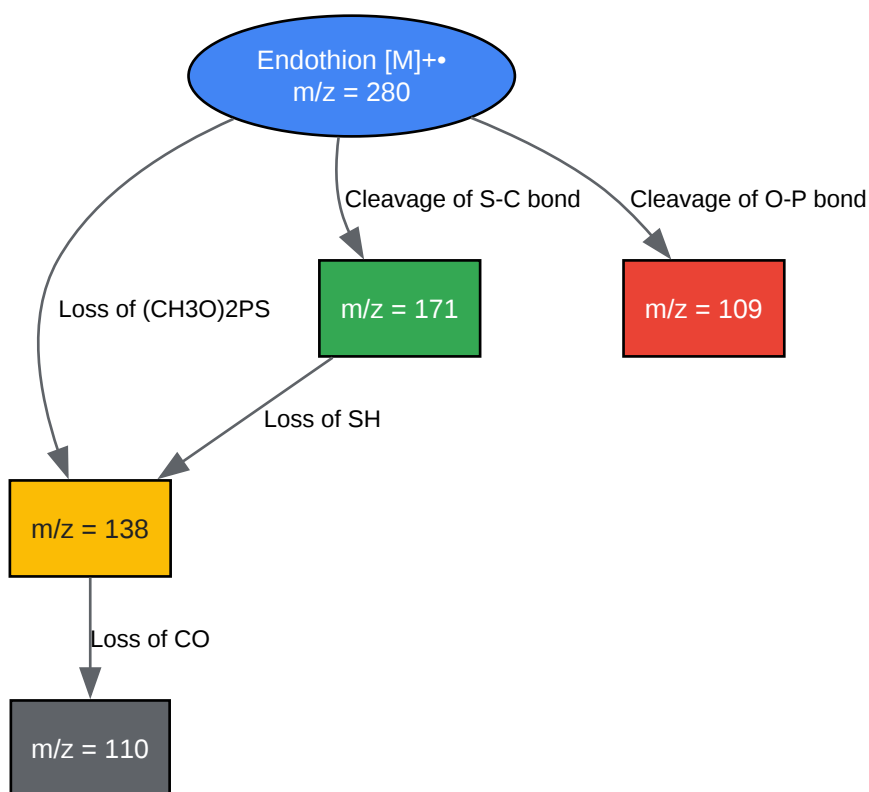
Property	Value	Reference
IUPAC Name	S-[(5-Methoxy-4-oxo-4H-pyran-2-yl)methyl] O,O-dimethyl phosphorothioate	
Synonyms	Endocide, Exothion, Phosphopyron	
Molecular Formula	C ₉ H ₁₃ O ₆ PS	
Average Molar Mass	280.24 g/mol	
Monoisotopic Mass	280.01704630 Da	
CAS Number	2778-04-3	

Predicted Metabolic Pathway of Endothion

The metabolism of organothiophosphate pesticides like **Endothion** generally proceeds through two main phases. Phase I metabolism involves the oxidative desulfuration of the phosphorothioate (P=S) group to a more toxic phosphate (P=O) analog, known as the oxon. This is often followed by hydrolysis of the ester linkages. Phase II metabolism involves the conjugation of the Phase I metabolites with endogenous molecules to increase their water solubility and facilitate excretion.

Based on the known metabolism of other organophosphates, the following is a predicted metabolic pathway for **Endothion**:





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